

Propane-1-sulfinyl Chloride (CAS 23267-68-7): Technical Guide[1][2]

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Propane-1-sulfinyl chloride

CAS No.: 23267-68-7

Cat. No.: B1281219

[Get Quote](#)

Executive Summary

Propane-1-sulfinyl chloride (

) is a highly reactive, electrophilic organosulfur intermediate used primarily for the introduction of the propylsulfinyl moiety into organic scaffolds.[1] Unlike its more stable sulfonyl analog (

), the sulfinyl chloride is thermally labile and moisture-sensitive, requiring specific low-temperature handling protocols.[1]

This guide details the synthesis, stabilization, and divergent reactivity of **propane-1-sulfinyl chloride**. It specifically addresses its dual utility: as an electrophile for sulfinamide/sulfoxide synthesis and as a precursor for propanethial S-oxide (the lachrymatory factor of onions) via base-mediated elimination.[1]

Part 1: Chemical Identity & Properties[2][3]

Property	Data
CAS Number	23267-68-7
IUPAC Name	Propane-1-sulfinyl chloride
Molecular Formula	
Molecular Weight	126.61 g/mol
Physical State	Yellowish liquid (at low temp); pungent odor
Stability	Unstable at Room Temperature. Disproportionates to sulfonyl/sulfenyl chlorides. [1]
Storage	Store at -20°C or below under Argon/Nitrogen.
Reactivity Class	Hard/Soft Electrophile (Sulfur center); Moisture Sensitive. [1]

Structural Considerations

The sulfur atom in **propane-1-sulfinyl chloride** is in the +4 oxidation state and possesses a lone pair, making the molecule chiral (pyramidal geometry). While typically synthesized as a racemate, its substitution reactions (e.g., with alcohols or amines) often proceed with high stereospecificity (inversion of configuration) if a resolved precursor or chiral auxiliary is used.

Part 2: Synthesis Protocol (Douglass-Norton Method)[\[2\]](#)

The most authoritative method for synthesizing alkanesulfinyl chlorides is the chlorinolysis of disulfides in the presence of acetic anhydride. This method avoids the formation of free HCl, which catalyzes decomposition.

Reaction Scheme

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Propane-1-sulfonyl chloride | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Propane-1-sulfonyl Chloride (CAS 23267-68-7): Technical Guide[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1281219#propane-1-sulfonyl-chloride-cas-number-23267-68-7>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com